

Maxima isoflavone A CAS number and chemical properties

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Compound of Interest

Compound Name: *Maxima isoflavone A*

Cat. No.: *B15195363*

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Maxima Isoflavone A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Maxima isoflavone A, a naturally occurring isoflavone isolated from the plant *Tephrosia maxima*, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a detailed overview of its chemical properties, isolation, and putative signaling pathways. While specific experimental data for **Maxima isoflavone A** remains limited in publicly accessible literature, this document consolidates available information and draws parallels from closely related isoflavones to offer a comprehensive resource for research and development. The CAS Registry Number for **Maxima isoflavone A** is 59092-90-9.^[1]

Chemical and Physical Properties

Maxima isoflavone A is a member of the isoflavone class of organic compounds, characterized by a 3-phenylchromen-4-one skeleton.^{[1][2]} Its structure features two benzodioxole rings, contributing to its relative hydrophobicity and practical insolubility in water.^[2]

Table 1: Chemical and Physical Properties of **Maxima Isoflavone A**

Property	Value	Source
CAS Number	59092-90-9	[1]
Molecular Formula	C ₁₇ H ₁₀ O ₆	[1]
Molecular Weight	310.26 g/mol	[1]
IUPAC Name	7-(1,3-benzodioxol-5-yl)- [2]dioxolo[4,5-h]chromen-6-one	[1]
Predicted Water Solubility	0.034 g/L	Predicted
Predicted logP	2.8	[1]
Melting Point	Not available	-
Boiling Point	Not available	-

Note: Some physical properties are predicted due to the lack of experimentally determined data in available literature.

Experimental Protocols

Isolation of Maxima Isoflavone A from Tephrosia maxima

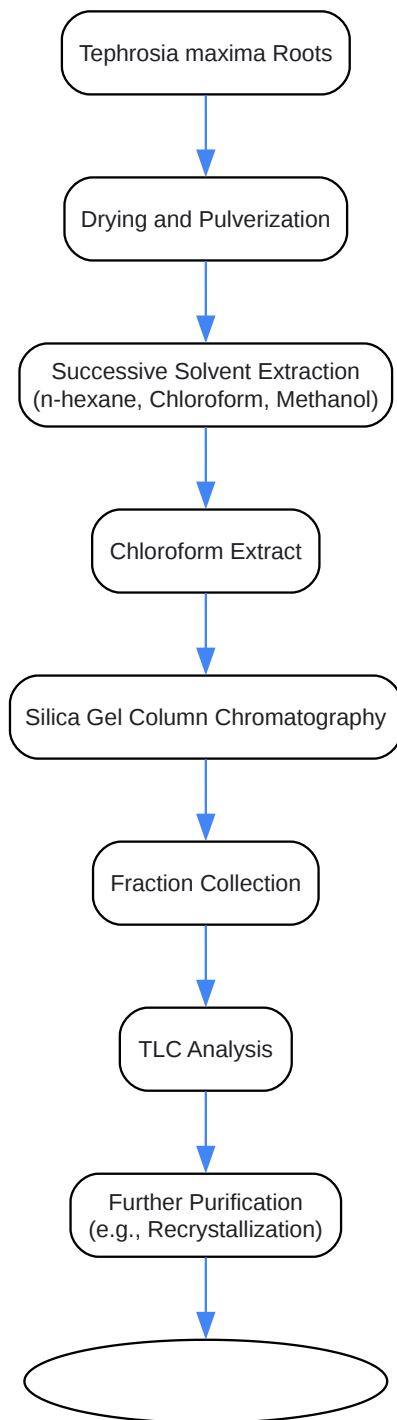
While a detailed, step-by-step protocol for the isolation of **Maxima isoflavone A** is not extensively documented, a general procedure for the extraction of isoflavones from the roots of *Tephrosia maxima* has been described. This methodology can serve as a foundational protocol for researchers.

General Protocol:

- **Plant Material Preparation:** The roots of *Tephrosia maxima* are shade-dried and pulverized into a fine powder.
- **Successive Extraction:** The powdered root material (e.g., 2 kg) is subjected to successive extraction with solvents of increasing polarity. A common sequence is n-hexane, followed by chloroform (CHCl₃), and then methanol (MeOH).

- **Column Chromatography:** The chloroform extract, which would contain **Maxima isoflavone A**, is concentrated and then subjected to purification using silica gel column chromatography.
- **Gradient Elution:** A step-gradient elution is employed, typically starting with a non-polar solvent system and gradually increasing the polarity. For the isolation of isoflavones from the chloroform extract, a gradient of n-hexane-ethyl acetate (EtOAc) is used, with the polarity being incrementally increased (e.g., starting from a 9.5:0.5 ratio).
- **Fraction Collection and Analysis:** Fractions are collected and analyzed by techniques such as thin-layer chromatography (TLC) to identify those containing the target compound.
- **Final Purification:** Fractions containing **Maxima isoflavone A** may require further purification steps, such as recrystallization, to obtain the pure compound.

General Isolation Workflow for Maxima Isoflavone A



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General workflow for isolating **Maxima isoflavone A**.

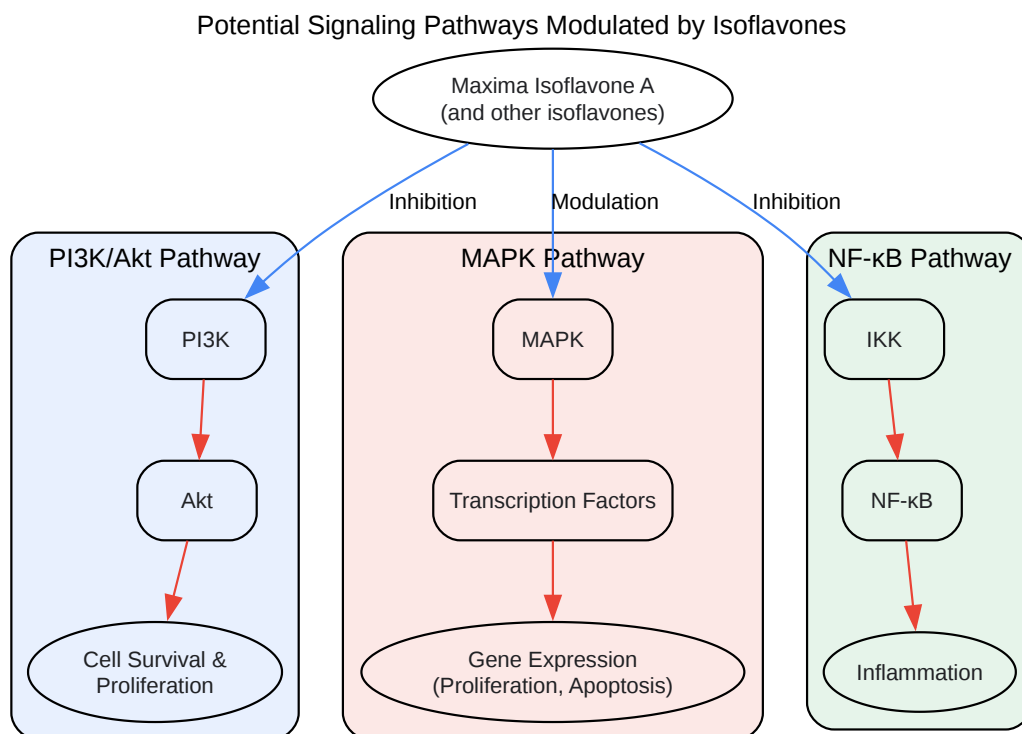
Biological Activity and Signaling Pathways

Specific in-vitro or in-vivo studies detailing the biological activities of **Maxima isoflavone A** are not readily available in the current body of scientific literature. However, the broader class of isoflavones has been extensively studied for its potential anticancer, anti-inflammatory, and antioxidant properties. These effects are often attributed to their ability to modulate key cellular signaling pathways.

Putative Signaling Pathways

Based on the known activities of other isoflavones, **Maxima isoflavone A** may potentially interact with the following signaling pathways:

- **PI3K/Akt Signaling Pathway:** This pathway is crucial for cell survival, proliferation, and growth. Many isoflavones have been shown to inhibit the PI3K/Akt pathway in cancer cells, leading to apoptosis.
- **MAPK Signaling Pathway:** The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in cellular responses to a variety of stimuli and regulates processes such as cell proliferation, differentiation, and apoptosis. Certain isoflavones can modulate MAPK signaling, which can contribute to their anticancer effects.
- **NF- κ B Signaling Pathway:** Nuclear Factor-kappa B (NF- κ B) is a key regulator of inflammation. The anti-inflammatory effects of many isoflavones are mediated through the inhibition of the NF- κ B pathway.



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Putative signaling pathways modulated by isoflavones.

Future Directions

The limited availability of specific experimental data for **Maxima isoflavone A** highlights a significant knowledge gap. Future research should focus on:

- **Total Synthesis:** Development of a robust and scalable synthetic route to enable further biological evaluation.
- **In-depth Biological Screening:** Comprehensive in-vitro and in-vivo studies to elucidate its specific anticancer, anti-inflammatory, and other potential therapeutic activities.

- Mechanism of Action Studies: Detailed investigation into its effects on the PI3K/Akt, MAPK, NF-κB, and other relevant signaling pathways to understand its molecular mechanisms.
- Pharmacokinetic and Toxicological Profiling: Assessment of its absorption, distribution, metabolism, excretion, and toxicity to determine its potential as a drug candidate.

Conclusion

Maxima isoflavone A represents an intriguing natural product with potential for further investigation in the field of drug discovery. While its specific biological profile is yet to be fully characterized, the established activities of the broader isoflavone class provide a strong rationale for continued research. The information and protocols outlined in this guide are intended to serve as a foundational resource for scientists and researchers dedicated to exploring the therapeutic potential of this and other novel isoflavones.

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References

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